

Technical Guide: Physical Properties and Synthesis of Key α -Brominated Phenyl Ethanones

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dibromo-1,2-diphenyl-1-ethanone

Cat. No.: B084642

[Get Quote](#)

Disclaimer: Information regarding the specific compound **2,2-Dibromo-1,2-diphenyl-1-ethanone** is not readily available in the public domain. This technical guide therefore provides a comprehensive overview of the physical properties and experimental protocols for structurally similar and well-characterized analogs: 2-Bromo-1,2-diphenylethanone, meso-1,2-Dibromo-1,2-diphenylethane, and 2,2-Dibromo-1-phenylethanone. This information is intended for researchers, scientists, and drug development professionals.

2-Bromo-1,2-diphenylethanone (Desyl bromide)

2-Bromo-1,2-diphenylethanone, commonly known as Desyl bromide, is a versatile reagent in organic synthesis. It is notably used in the preparation of phosphate esters and in chemiluminogenic reactions for the sensitive determination of peptides.^[1]

Physical Properties

Property	Value	Source(s)
CAS Number	1484-50-0	[1][2][3]
Molecular Formula	C ₁₄ H ₁₁ BrO	[2][3]
Molecular Weight	275.14 g/mol	[1][2][3]
Appearance	Beige-brown crystalline powder	[2]
Melting Point	56-58 °C	[2]
Boiling Point	344.8 ± 22.0 °C (Predicted)	[2]
Flash Point	57.4 °C	[2]
Density	1.393 g/cm ³ (Rough Estimate)	[2]

Experimental Protocols

While a specific, detailed synthesis protocol for Desyl bromide was not found in the immediate search, its synthesis is generally achieved through the bromination of deoxybenzoin. The reaction of cesium N-carbobenzyloxyglycylphenylalanate with desyl bromide in DMF has been investigated.[1]

meso-1,2-Dibromo-1,2-diphenylethane

meso-1,2-Dibromo-1,2-diphenylethane is a key compound for studying stereochemistry in chemical reactions, particularly elimination reactions where it stereospecifically yields the (E)-alkene.[4] It is synthesized from (E)-stilbene.

Physical Properties

Property	Value	Source(s)
CAS Number	13440-24-9	[5][6]
Molecular Formula	C ₁₄ H ₁₂ Br ₂	[6]
Molecular Weight	340.05 g/mol	[6]
Appearance	White to light yellow powder/crystal	[5][6]
Melting Point	235 - 241 °C	[7][8]
Boiling Point	323.8 ± 37.0 °C (Predicted)	[5][6]
Solubility	Insoluble in water	[5][6]

Experimental Protocols

This method is highlighted as a greener chemistry procedure due to the safer handling of the crystalline brominating agent.[9]

Materials:

- trans-Stilbene (0.5 g)
- Acetic acid (10 mL)
- Pyridinium perbromide (1 g)
- Cold methanol

Procedure:

- Dissolve 0.5 g of trans-stilbene in 10 mL of acetic acid in a 100 mL Erlenmeyer flask, heating on a steam bath.
- Add 1 g of previously prepared pyridinium perbromide.
- Stir the mixture and maintain heating for an additional 1-2 minutes. The dibromide product separates almost immediately as small platelets.

- Cool the reaction mixture in an ice-water bath.
- Collect the product by vacuum filtration in a Büchner funnel.
- Wash the solid with cold methanol.

Materials:

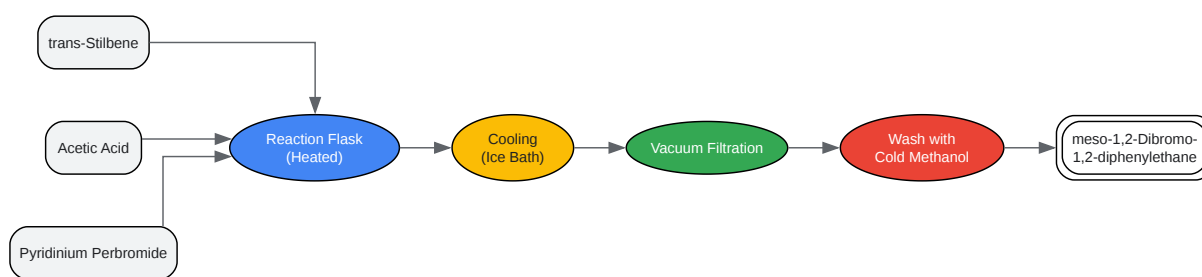
- (E)-Stilbene (500 mg)
- Ethanol (10 mL + 5 mL)
- Concentrated HBr (1.2 mL)
- 30% Hydrogen peroxide (0.8 mL)
- Sodium bicarbonate solution
- Ice-cold water
- Ice-cold alcohol

Procedure:

- In a 50 mL round-bottom flask with a magnetic stir bar, dissolve 500 mg of (E)-stilbene in 10 mL of ethanol with warming and stirring.
- Slowly add 1.2 mL of concentrated HBr to the flask and swirl.
- Attach a reflux condenser and begin water flow.
- Add 0.8 mL of 30% hydrogen peroxide dropwise (1 drop every 15-20 seconds) to the refluxing flask with continuous stirring.
- After the addition is complete, add another 5 mL of alcohol and continue stirring until the solution becomes cloudy white.
- Cool the flask to room temperature and neutralize any excess acid with sodium bicarbonate solution to a pH of 5-7.

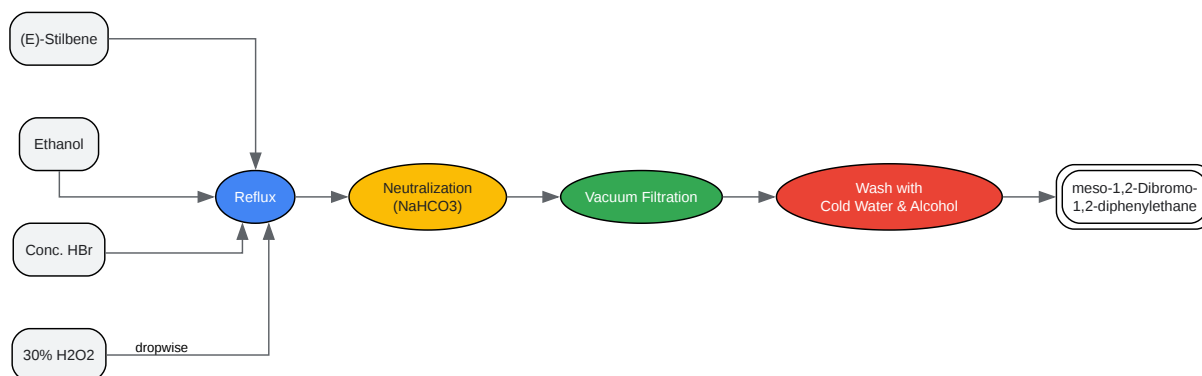
- Cool the mixture in an ice/water bath and isolate the product by vacuum filtration.
- Rinse the crystals with ice-cold water followed by ice-cold alcohol.
- Air-dry the crystals under suction.

Synthesis Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: Synthesis of meso-1,2-Dibromo-1,2-diphenylethane using Pyridinium Perbromide.



[Click to download full resolution via product page](#)

Caption: Green Synthesis of meso-1,2-Dibromo-1,2-diphenylethane.

2,2-Dibromo-1-phenylethanone

This compound is an α,α -dihalo ketone, which is a useful building block in organic synthesis.

Physical Properties

Property	Value	Source(s)
CAS Number	13665-04-8	[10]
Molecular Formula	C ₈ H ₆ Br ₂ O	[10]
Molecular Weight	277.94 g/mol	[10]

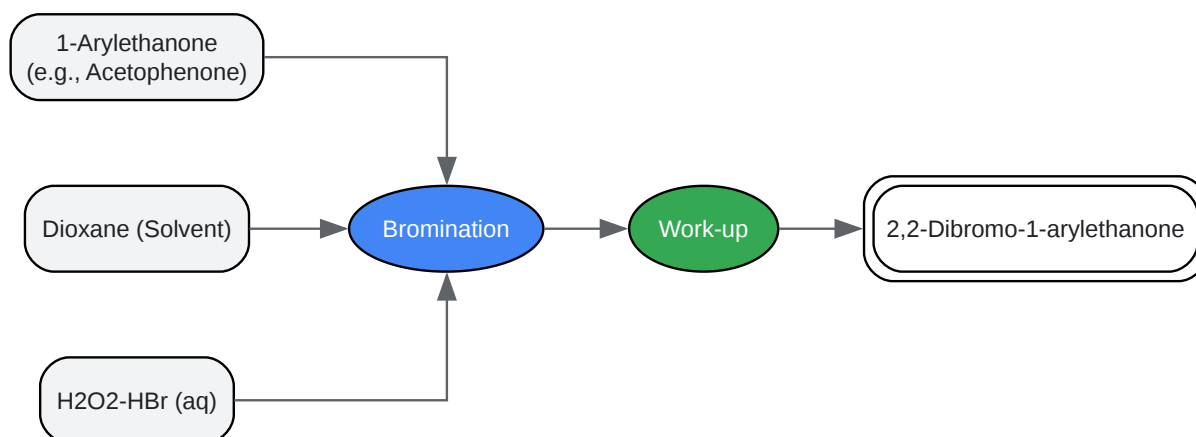
Experimental Protocols

A general and convenient method for the synthesis of 2,2-dibromo-1-arylethanones involves the bromination of 1-arylethanones using a hydrogen peroxide-hydrobromic acid system.[11]

General Procedure:[11]

- 1-Arylethanones are rapidly brominated in dioxane.
- The reaction utilizes an aqueous H₂O₂-HBr system.
- This results in the replacement of two hydrogen atoms on the methyl group with bromine.
- The reaction is typically rapid, achieving complete conversion in about 20 minutes with yields up to 86%.
- For acetophenone as a model, optimal conditions include a fourfold molar excess of H₂O₂.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General Synthesis of 2,2-Dibromo-1-arylethanones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Desyl bromide 97 1484-50-0 [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
- 3. scbt.com [scbt.com]
- 4. 1,2-Dibromo-1,2-diphenylethane | 5789-30-0 | Benchchem [benchchem.com]
- 5. 1,2-DIBROMO-1,2-DIPHENYLETHANE | 13440-24-9 [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. 1,2-Dibromo-1,2-diphenylethane | CAS#:5789-30-0 | Chemsrsc [chemsrc.com]
- 9. books.rsc.org [books.rsc.org]
- 10. 2,2-Dibromo-1-phenylethanone | C₈H₆Br₂O | CID 569483 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 11. A Convenient Synthesis of 2,2-Dibromo-1-arylethanones by Bromination of 1-Arylethanones with the H₂O₂-HBr System [organic-chemistry.org]
- To cite this document: BenchChem. [Technical Guide: Physical Properties and Synthesis of Key α -Brominated Phenyl Ethanones]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084642#physical-properties-of-2-2-dibromo-1-2-diphenyl-1-ethanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com